

Application Notes: Immunohistochemical Staining of B220 in Mouse Spleen Tissue

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Compound of Interest

Compound Name: B 220

Cat. No.: B054107

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Introduction

B220, also known as CD45R, is an isoform of the protein tyrosine phosphatase receptor type C (PTPRC) and is a cornerstone marker for the identification of B lymphocytes in mice.[1] It is expressed on the surface of B cells throughout their development, from pro-B cells to mature B cells, but is lost upon their differentiation into plasma cells.[2] In the mouse spleen, B220-positive B cells are predominantly located within the white pulp, specifically in the follicles, marginal zone, and to a lesser extent, in the red pulp.[3] Immunohistochemistry (IHC) for B220 is a critical technique for visualizing the distribution and morphology of B cells within the spleen's microarchitecture. This allows for the assessment of lymphoid structures in various experimental models, including studies of immune responses, autoimmune diseases, and the effects of novel therapeutics on the immune system.

Expected Results

Immunohistochemical staining for B220 in a healthy mouse spleen should reveal a distinct pattern of positive cells concentrated in the white pulp areas. Specifically, strong staining is expected in the B cell follicles and the marginal zone surrounding the follicles. Diffusely scattered B220-positive cells may also be observed in the red pulp. The staining should be localized to the cell membrane of B lymphocytes. The intensity of the staining can be semi-quantitatively scored to compare different experimental conditions.

Quantitative Data Presentation

The following table provides an example of how quantitative data from B220 IHC staining in different regions of the mouse spleen can be presented. This data can be obtained using image analysis software to quantify the percentage of the stained area or the number of positive cells within defined regions of interest.

Splenic Region	Parameter	Control Group	Treatment Group	P-value
White Pulp				
% B220 Positive Area	65.2 ± 5.8	45.7 ± 6.2	<0.01	
B220+ cells/mm ²	3500 ± 450	2100 ± 320	<0.01	
Red Pulp				
% B220 Positive Area	8.5 ± 2.1	12.3 ± 3.4	>0.05	
B220+ cells/mm ²	450 ± 90	620 ± 110	>0.05	
Marginal Zone				
B220 Staining Intensity (0-3)	2.8 ± 0.4	1.5 ± 0.6	<0.05	

Note: The data presented in this table are for illustrative purposes only and will vary depending on the specific experimental conditions.

Experimental Protocols

Two detailed protocols are provided below: one for formalin-fixed, paraffin-embedded (FFPE) tissue and another for frozen tissue sections.

Protocol 1: Immunohistochemistry of B220 in FFPE Mouse Spleen Tissue

Materials:

- FFPE mouse spleen sections (4-5 μ m)
- Xylene
- Ethanol (100%, 95%, 70%)
- Deionized water
- Antigen Retrieval Buffer (e.g., Citrate Buffer, pH 6.0)
- Hydrogen Peroxide (3%)
- Blocking Buffer (e.g., 1% BSA or 5% normal goat serum in PBS)
- Primary Antibody: Rat Anti-Mouse B220/CD45R
- Biotinylated Secondary Antibody (e.g., Goat Anti-Rat IgG)
- Streptavidin-HRP conjugate
- DAB (3,3'-Diaminobenzidine) substrate kit
- Hematoxylin counterstain
- Mounting medium
- Coplin jars
- Humidified chamber
- Microscope

Procedure:

- Deparaffinization and Rehydration:
 - Immerse slides in xylene for 2 x 5 minutes.

- Rehydrate through a graded series of ethanol: 100% (2 x 3 minutes), 95% (1 x 3 minutes), and 70% (1 x 3 minutes).
- Rinse with deionized water.
- Antigen Retrieval:
 - Preheat antigen retrieval buffer to 95-100°C.
 - Immerse slides in the preheated buffer and incubate for 20-30 minutes.
 - Allow slides to cool to room temperature (approximately 20 minutes).
 - Rinse with PBS (3 x 5 minutes).
- Peroxidase Blocking:
 - Incubate sections with 3% hydrogen peroxide in methanol for 15 minutes to block endogenous peroxidase activity.
 - Rinse with PBS (3 x 5 minutes).
- Blocking:
 - Incubate sections with blocking buffer for 30-60 minutes at room temperature in a humidified chamber to block non-specific antibody binding.
- Primary Antibody Incubation:
 - Dilute the primary anti-B220 antibody in blocking buffer to the recommended concentration (e.g., 1:100 - 1:200).
 - Incubate sections with the diluted primary antibody overnight at 4°C in a humidified chamber.
- Secondary Antibody Incubation:
 - Rinse slides with PBS (3 x 5 minutes).

- Incubate sections with the biotinylated secondary antibody, diluted according to the manufacturer's instructions, for 1 hour at room temperature.
- Detection:
 - Rinse slides with PBS (3 x 5 minutes).
 - Incubate sections with Streptavidin-HRP conjugate for 30 minutes at room temperature.
 - Rinse slides with PBS (3 x 5 minutes).
 - Prepare the DAB substrate solution according to the manufacturer's instructions and apply to the sections.
 - Monitor for color development (typically 1-10 minutes).
 - Stop the reaction by rinsing with deionized water.
- Counterstaining and Mounting:
 - Counterstain with hematoxylin for 30-60 seconds.
 - "Blue" the sections in running tap water.
 - Dehydrate through a graded series of ethanol and clear in xylene.
 - Coverslip with a permanent mounting medium.

Protocol 2: Immunohistochemistry of B220 in Frozen Mouse Spleen Tissue

Materials:

- Fresh frozen mouse spleen sections (5-10 μm)
- Acetone (pre-chilled at -20°C)
- PBS (Phosphate Buffered Saline)

- Hydrogen Peroxide (0.3% in PBS)
- Blocking Buffer (e.g., 1% BSA in PBS)
- Primary Antibody: Rat Anti-Mouse B220/CD45R
- Biotinylated Secondary Antibody (e.g., Goat Anti-Rat IgG)
- Streptavidin-HRP conjugate
- AEC (3-amino-9-ethylcarbazole) substrate kit
- Mayer's Hematoxylin
- Aqueous mounting medium

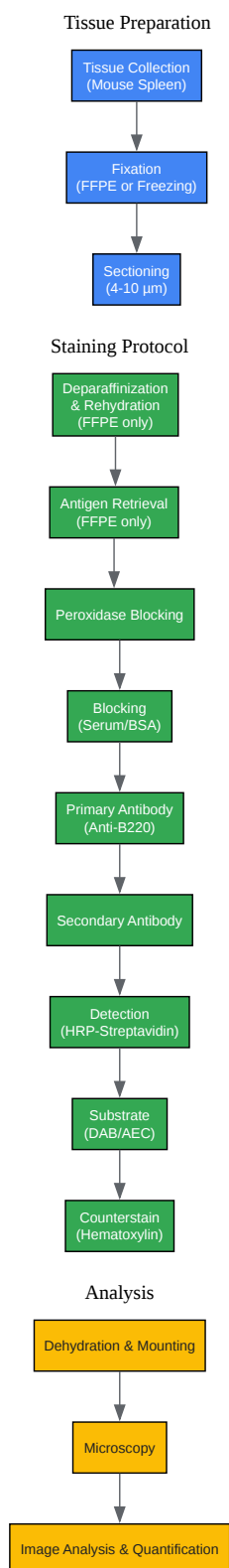
Procedure:

- Fixation:
 - Air dry frozen sections for 30-60 minutes at room temperature.
 - Fix in pre-chilled acetone for 10 minutes at -20°C.
 - Air dry for 10-15 minutes.
 - Rinse with PBS (3 x 5 minutes).
- Peroxidase Blocking:
 - Incubate sections with 0.3% hydrogen peroxide in PBS for 10-15 minutes.
 - Rinse with PBS (3 x 5 minutes).
- Blocking:
 - Incubate sections with blocking buffer for 30 minutes at room temperature.
- Primary Antibody Incubation:

- Dilute the primary anti-B220 antibody in blocking buffer (e.g., 1:200).
- Incubate sections with the diluted primary antibody for 1-2 hours at room temperature or overnight at 4°C.
- Secondary Antibody Incubation:
 - Rinse slides with PBS (3 x 5 minutes).
 - Incubate sections with the biotinylated secondary antibody for 30-60 minutes at room temperature.
- Detection:
 - Rinse slides with PBS (3 x 5 minutes).
 - Incubate sections with Streptavidin-HRP conjugate for 30 minutes at room temperature.
 - Rinse slides with PBS (3 x 5 minutes).
 - Prepare and apply the AEC substrate solution. Monitor for the development of a red color.
 - Stop the reaction by rinsing with deionized water.
- Counterstaining and Mounting:
 - Counterstain with Mayer's hematoxylin for 1-2 minutes.
 - Rinse gently with tap water.
 - Coverslip with an aqueous mounting medium.

Visualizations

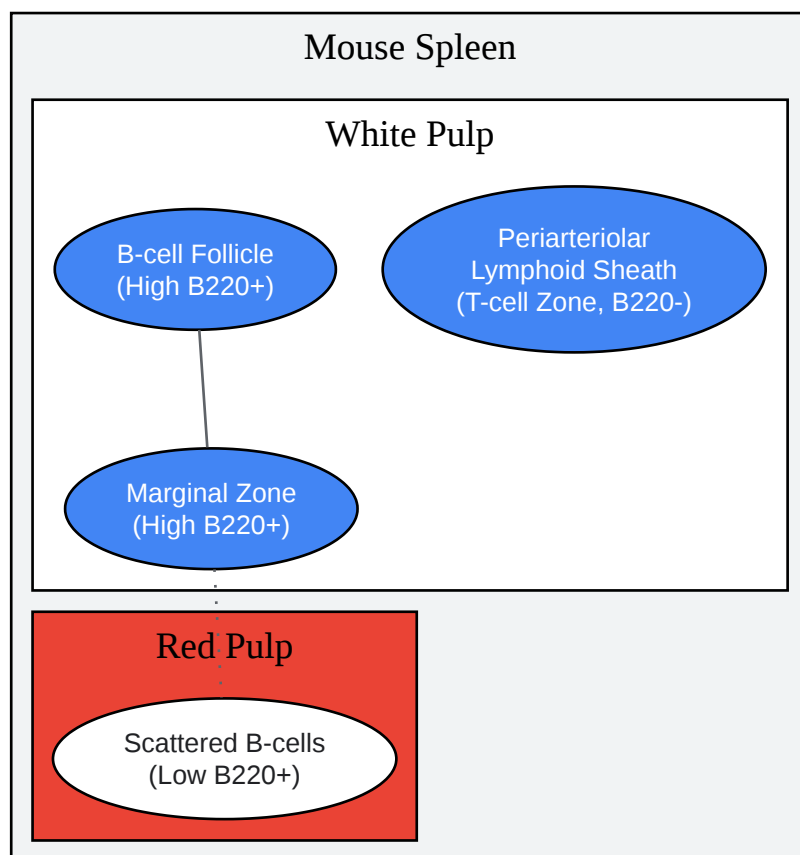
Experimental Workflow



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Caption: Immunohistochemistry workflow for B220 staining in mouse spleen.

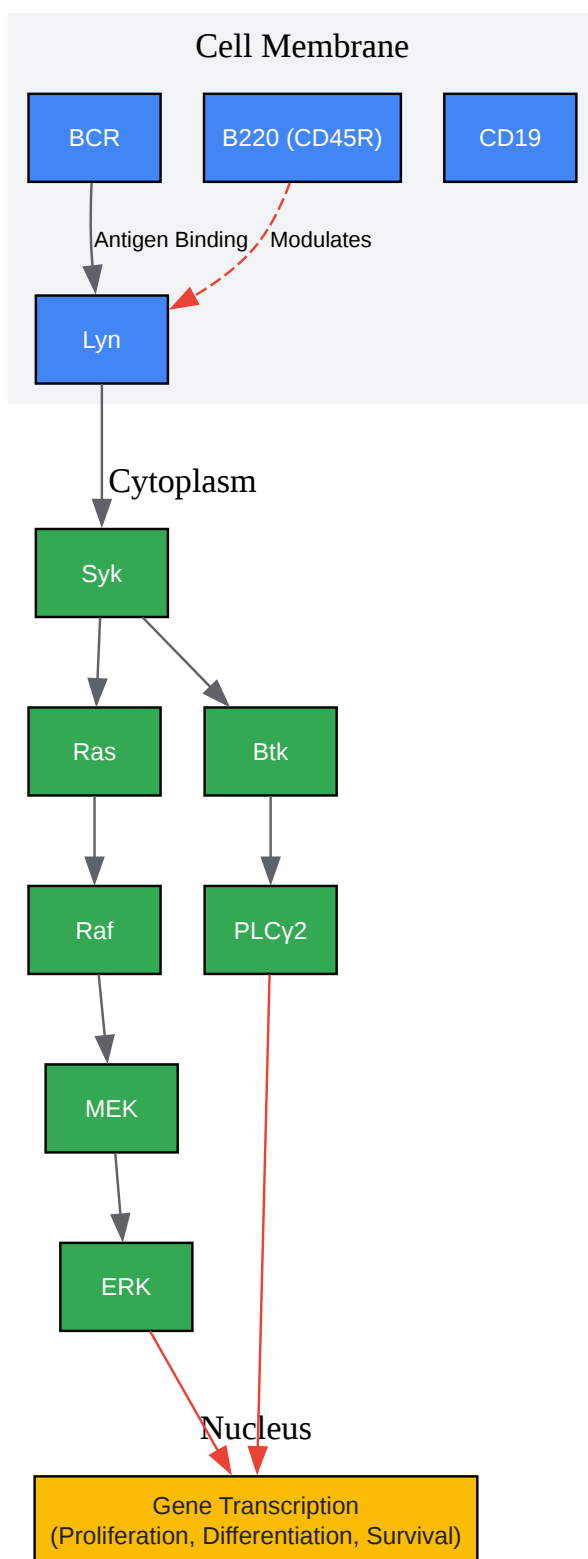
B220 (CD45R) Localization in Mouse Spleen



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Caption: Localization of B220+ cells in the mouse spleen.

B220 in B-Cell Receptor (BCR) Signaling



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Caption: Role of B220 in the B-Cell Receptor signaling pathway.

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